

Rivastigmine decarbamylated metabolite NAP226-90-d6 properties

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Compound of Interest

Compound Name: Rivastigmine metabolite-d6

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An In-Depth Technical Guide to the Properties of Rivastigmine's Decarbamylated Metabolite: NAP226-90 and its Deuterated Analog NAP226-90-d6

Introduction

Rivastigmine is a reversible cholinesterase inhibitor used for the symptomatic treatment of mild to moderate dementia associated with Alzheimer's and Parkinson's diseases.[1][2] Its therapeutic effect is predicated on increasing acetylcholine levels in the brain by inhibiting both acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE).[1][3] The metabolism of rivastigmine is rapid and occurs primarily through cholinesterase-mediated hydrolysis, yielding its principal, decarbamylated metabolite, NAP226-90 (also known as ZNS 114-666).[1][2][4] This metabolite itself is pharmacologically active, contributing to the overall therapeutic effect.[4]

This technical guide provides a comprehensive overview of the properties of NAP226-90 and its stable isotope-labeled analog, NAP226-90-d6. The deuterated form, NAP226-90-d6, serves as an essential internal standard for the accurate quantification of NAP226-90 in biological matrices during pharmacokinetic and metabolic studies.[5] This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and workflow visualizations.

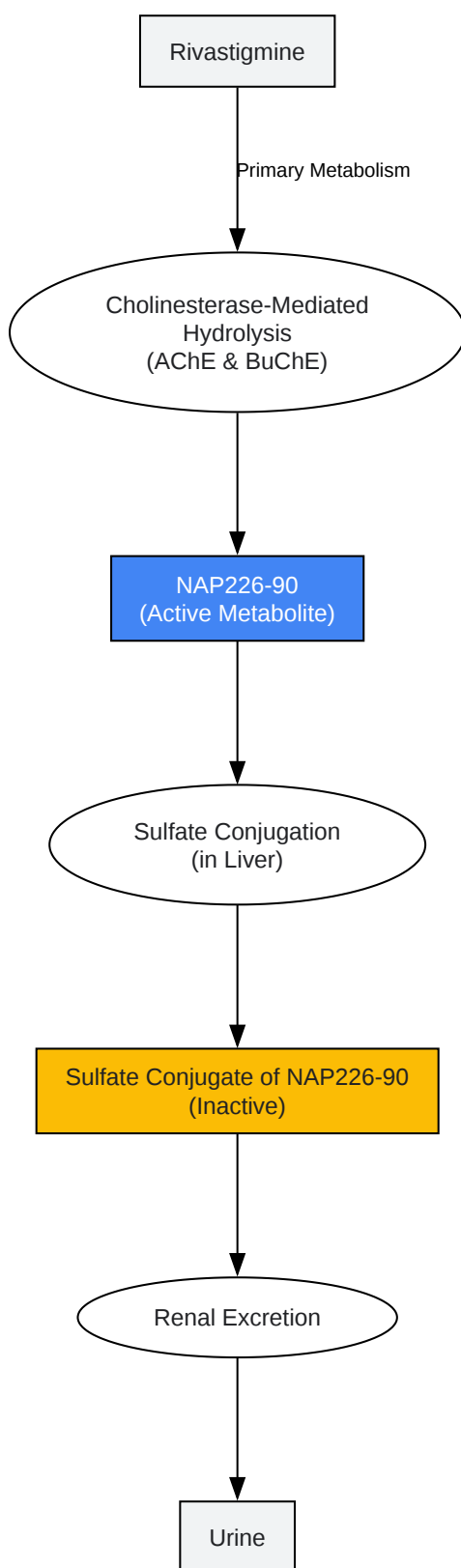
Physicochemical Properties

NAP226-90 is a phenolic compound resulting from the hydrolysis of the carbamate moiety of rivastigmine.[\[6\]](#)[\[7\]](#) Its deuterated analog, NAP226-90-d6, is structurally identical except for the substitution of six hydrogen atoms with deuterium, which imparts a higher molecular weight, making it distinguishable by mass spectrometry without altering its chemical behavior.[\[5\]](#)

Property	NAP226-90	NAP226-90-d6
Formal Name	3-[(1S)-1-(dimethylamino)ethyl]-phenol	(S)-3-(1-(Dimethylamino)ethyl)phenol-d6
CAS Number	139306-10-8 [6] [8] [9]	1217706-31-4 [10]
Molecular Formula	C ₁₀ H ₁₅ NO [6]	C ₁₀ H ₉ D ₆ NO [5]
Molecular Weight	165.2 g/mol [6]	171.27 g/mol [5]
Purity	≥98%	Not specified (typically high for use as standard)
Formulation	A crystalline solid [6]	Not specified
Solubility	DMF: 30 mg/ml; DMSO: 30 mg/ml; Ethanol: 30 mg/ml [6]	Soluble in DMSO, PEG300, Tween-80, Saline, Corn Oil [11]
Storage	-20°C [6]	-80°C (up to 6 months); -20°C (up to 1 month) [11]
Stability	≥ 4 years [6]	See storage conditions

Metabolic Pathway and Pharmacokinetics

Rivastigmine's metabolism is unique among cholinesterase inhibitors as it is primarily metabolized by its target enzymes, AChE and BuChE, and does not significantly involve the hepatic cytochrome P450 (CYP) isoenzyme system.[\[3\]](#)[\[12\]](#)[\[13\]](#) This minimizes the potential for drug-drug interactions.[\[13\]](#) The primary metabolic pathway is the hydrolysis of the carbamate bond to form NAP226-90.[\[1\]](#)[\[13\]](#) This metabolite is subsequently conjugated, primarily via sulfation, and eliminated through renal excretion.[\[13\]](#)[\[14\]](#) Over 97% of the administered dose is recovered in the urine as metabolites, with no parent drug detected.[\[13\]](#)[\[14\]](#)



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Figure 1: Metabolic pathway of Rivastigmine to NAP226-90 and its subsequent elimination.

The pharmacokinetic profile of NAP226-90 has been characterized in patients with Alzheimer's disease. The metabolite has a clearance of approximately 100 L/h and a volume of distribution of 256 L.[4] In cerebrospinal fluid (CSF), NAP226-90 levels correlate well with acetylcholinesterase inhibition, with a concentration of about 5.4 µg/L required for half-maximal inhibition.[4]

Pharmacokinetic Parameter	Value (for NAP226-90)	Species	Reference
Clearance (CL/F)	~100 L/h	Human	[4]
Volume of Distribution (Vd/F)	256 L	Human	[4]
CSF Equilibration Half-life	~0.5 hours	Human	[4]
IC ₅₀ (AChE Inhibition)	~5.4 µg/L (in CSF)	Human	[4]

Analytical Methodology for Quantification

The simultaneous quantification of rivastigmine and its metabolite NAP226-90 in biological samples like plasma and brain homogenates is crucial for pharmacokinetic and pharmacodynamic studies. The standard method is High-Performance Liquid Chromatography coupled with tandem mass spectrometry (HPLC-MS/MS), which offers high sensitivity and selectivity.[15][16][17][18] In these assays, NAP226-90-d6 is the ideal internal standard for the quantification of NAP226-90.

Experimental Protocol: Sample Preparation and Analysis

The following protocol is a synthesis of methodologies described in the literature for the analysis of NAP226-90 in rat plasma and brain tissue.[15][16][19]

1. Sample Preparation (Liquid-Liquid Extraction)[15][19]

- To a 200 µL aliquot of rat plasma or brain homogenate, add the internal standard solution (NAP226-90-d6).

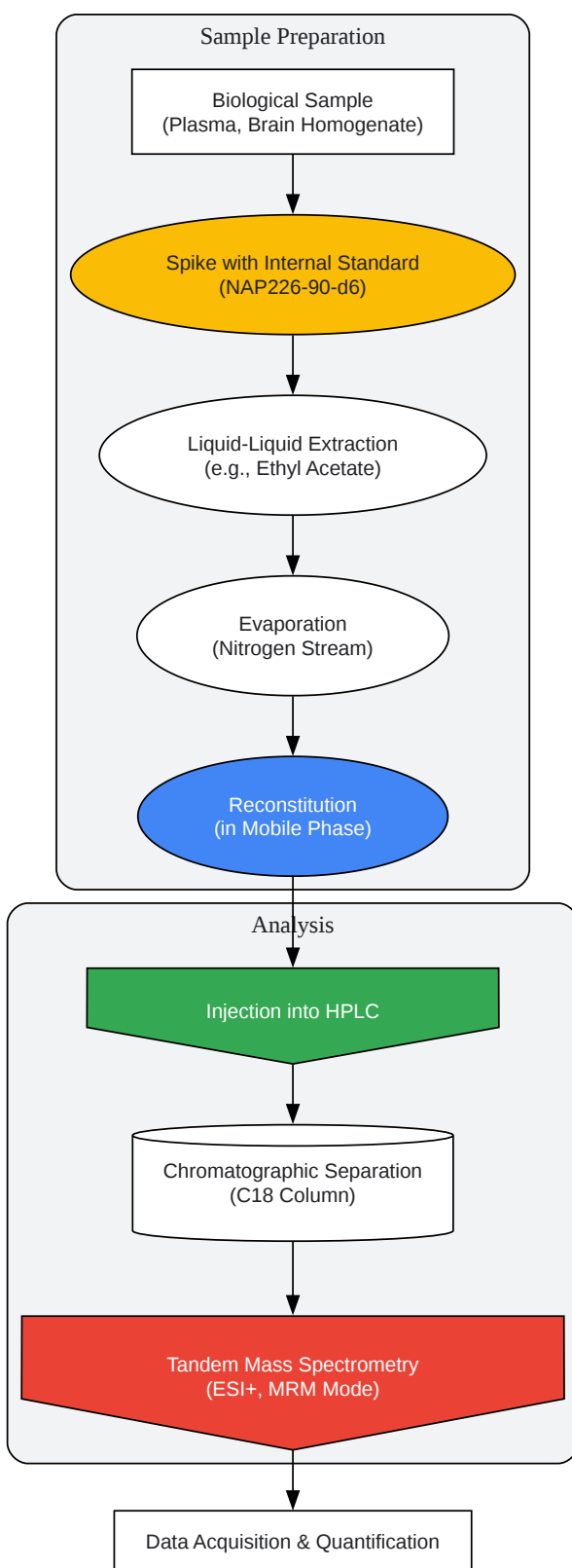
- Add 1 mL of ethyl acetate as the extraction solvent.
- Vortex the mixture for 1 minute.
- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Transfer the upper organic layer (ethyl acetate) to a clean tube.
- Evaporate the solvent to dryness under a stream of nitrogen gas at 40°C.
- Reconstitute the dried residue in 100 μ L of the mobile phase (e.g., acetonitrile/water).
- Vortex briefly and inject a portion (e.g., 25 μ L) into the HPLC-MS/MS system.

2. Chromatographic and Mass Spectrometric Conditions

- The separation is typically achieved on a C18 reversed-phase column.^{[15][18][19]} The specific parameters can vary, but a summary of typical conditions is provided in the table below.

Parameter	Typical Conditions
HPLC System	Agilent 1100 series or equivalent
Column	C18 column (e.g., Gemini 150 x 2.0 mm)[18]
Mobile Phase	Isocratic or gradient elution with Acetonitrile and 10 mM Ammonium Hydroxide or similar buffer[15][18]
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	10 - 25 µL[18]
Mass Spectrometer	Triple quadrupole mass spectrometer (e.g., Sciex API 3000)
Ionization Mode	Electrospray Ionization (ESI), Positive Mode[15][19]
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transition (Rivastigmine)	m/z 251.2 → 206.1[15]
MRM Transition (NAP226-90)	m/z 166.1 → 121.0 (protonated molecule)

Note: Specific m/z transitions for NAP226-90 can vary based on the instrument and adduct ion formed. The values presented are representative.



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Figure 2: General experimental workflow for the quantification of NAP226-90.

Method Validation

Analytical methods for quantifying NAP226-90 are validated to ensure reliability. Key validation parameters include:

- **Linearity:** The method demonstrates linearity over a concentration range, for example, from 0.5 to 50 ng/mL for NAP226-90 in plasma.[16]
- **Accuracy and Precision:** Intra- and inter-day precision and accuracy are typically required to be within 15%.[15][19]
- **Limit of Quantification (LOQ):** The lowest concentration that can be reliably quantified. For NAP226-90, LOQs have been reported at 0.5 ng/mL in plasma and 5 pmol/g in brain tissue. [15][16][19]
- **Extraction Recovery:** The efficiency of the extraction process is evaluated. For NAP226-90, recovery rates are generally high, often exceeding 90%.[19][20]

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